

Mechanism of action of (+)-Strigone in seed germination

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Compound of Interest

Compound Name: (+)-Strigone

Cat. No.: B15195339

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An In-Depth Technical Guide to the Mechanism of Action of **(+)-Strigone** in Seed Germination

Audience: Researchers, scientists, and drug development professionals.

Executive Summary

(+)-Strigone belongs to the strigolactone (SL) family, a class of carotenoid-derived plant hormones that play a pivotal role in regulating various aspects of plant development. A primary and agriculturally significant function of these molecules is the stimulation of seed germination, particularly in parasitic plants of the genera *Striga* and *Orobanche*. Understanding the precise mechanism of action of **(+)-Strigone** is critical for developing novel strategies to combat parasitic weed infestations and for potential applications in modulating seed dormancy in other species. This document provides a comprehensive technical overview of the molecular signaling cascade initiated by **(+)-Strigone**, quantitative data on its biological activity, detailed experimental protocols for its study, and visual representations of the key pathways and workflows.

The (+)-Strigone Signaling Pathway

The perception and transduction of the **(+)-Strigone** signal is a multi-step process involving a cascade of protein interactions that ultimately leads to the degradation of transcriptional repressors, thereby activating genes required for germination. The core components of this pathway are conserved across vascular plants.

Perception by the α/β -Hydrolase Receptor Complex

The primary receptor for strigolactones is a member of the α/β -hydrolase superfamily, DWARF14 (D14). In some contexts, particularly for karrikins (structurally similar compounds found in smoke), the paralogous protein KARRIKIN INSENSITIVE 2 (KAI2) is the primary receptor. Parasitic plants like *Striga* have evolved multiple KAI2 paralogs (often referred to as HTLs) that have acquired sensitivity to host-derived strigolactones such as **(+)-Strigone**.

Upon entering the binding pocket of the D14/KAI2 receptor, **(+)-Strigone** is hydrolyzed. This enzymatic activity is crucial for inducing a conformational change in the receptor protein. This change exposes a docking site for the next component in the signaling pathway.

Formation of the SCFMAX2 Complex

The conformational change in the D14/KAI2 receptor facilitates its interaction with MORE AXILLARY GROWTH 2 (MAX2), an F-box protein. F-box proteins are substrate-recognition components of Skp1-Cullin-F-box (SCF) E3 ubiquitin ligase complexes. The binding of the SL-receptor complex to MAX2 forms an active SCFMAX2 E3 ligase.

Ubiquitination and Degradation of SMXL Repressors

The primary targets of the SCFMAX2 complex are members of the SUPPRESSOR OF MAX2 1-LIKE (SMXL) family of transcriptional co-repressors. In the context of seed germination, SUPPRESSOR OF MAX2 1 (SMAX1) is a key repressor. In the absence of **(+)-Strigone**, SMAX1 is stable and represses the expression of germination-promoting genes.

The activated SCFMAX2 complex binds to SMAX1, polyubiquitinates it, and targets it for degradation by the 26S proteasome. The removal of this repressor protein de-represses the transcription of downstream genes necessary to break dormancy and initiate germination.

Crosstalk with Other Hormones

The strigolactone signaling pathway is intricately linked with other hormonal pathways that regulate seed germination, primarily those of abscisic acid (ABA) and gibberellin (GA). ABA is a key hormone that maintains seed dormancy, while GA promotes germination. Strigolactones are thought to promote germination by modulating the balance of ABA and GA, often by reducing ABA levels and/or increasing GA sensitivity.

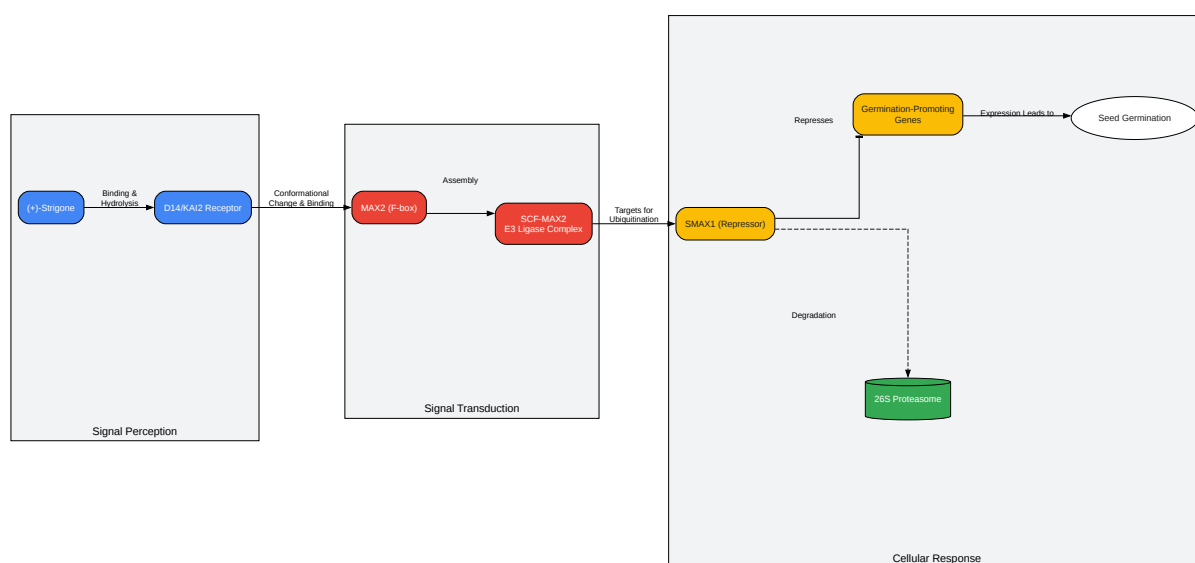


Figure 1: (+)-Strigone Signaling Pathway in Seed Germination

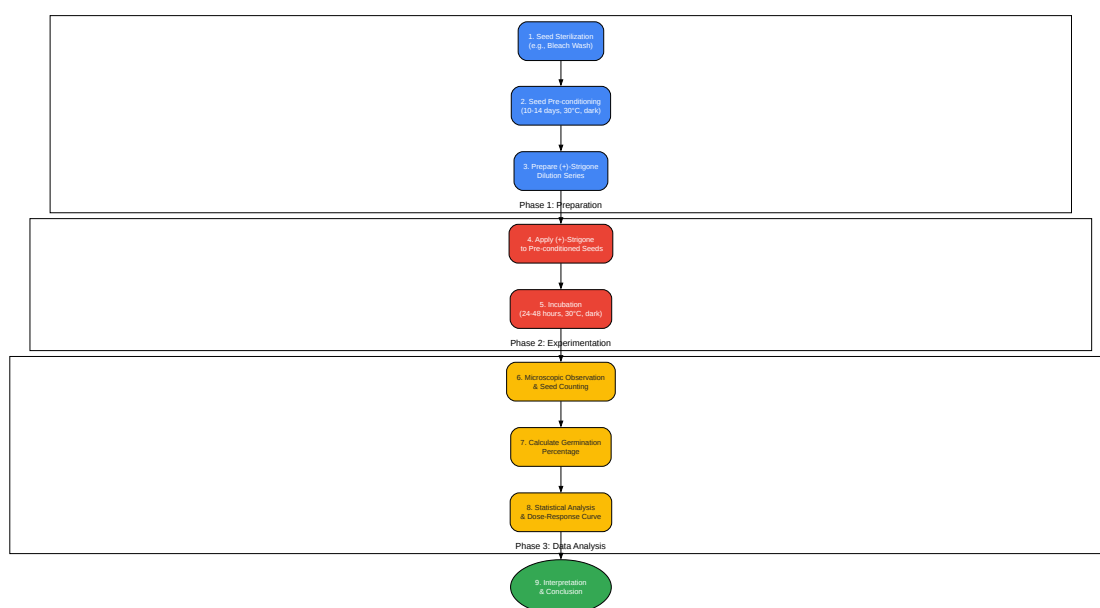


Figure 2: Standard Workflow for Seed Germination Bioassay

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